

An In-depth Technical Guide to the Chemical Properties of Methylthioninium Chloride

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Compound of Interest

Compound Name: Methylene blue

CAS No.: 105504-42-5

Cat. No.: B171794

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Introduction

Methylthioninium chloride, commonly known as **methylene blue**, is a synthetic phenothiazine dye with a rich history and a diverse range of applications in scientific research and medicine. [1][2][3] First synthesized in 1876 by Heinrich Caro, it holds the distinction of being one of the first fully synthetic drugs used in medicine.[1] This guide provides a comprehensive overview of its core chemical properties, tailored for researchers, scientists, and drug development professionals. We will delve into its synthesis, physicochemical characteristics, redox behavior, photodynamic properties, and its significant role as a monoamine oxidase inhibitor, offering insights into the causality behind experimental choices and protocols.

I. Chemical Identity and Synthesis

A. Nomenclature and Structure

- Chemical Name: 3,7-bis(Dimethylamino)-phenothiazin-5-ium chloride[1]
- Common Names: **Methylene Blue**, Methylthioninium chloride, Swiss Blue[1][4]

- CAS Number: 61-73-4[1]
- Molecular Formula: C₁₆H₁₈ClN₃S[1]
- Molecular Weight: 319.85 g/mol [1]

Methylthioninium chloride is a cationic dye belonging to the thiazine class. Its structure is characterized by a tricyclic phenothiazine core with two dimethylamino groups at the 3 and 7 positions. This aromatic system is responsible for its intense blue color in the oxidized state.

B. Synthesis Pathway

The synthesis of methylthioninium chloride is a multi-step process that has been refined over the years. A common industrial method involves the following key stages:

- Nitrosylation of Dimethylaniline: The process typically starts with the nitrosylation of N,N-dimethylaniline using sodium nitrite in an acidic medium (e.g., hydrochloric acid) to form N,N-dimethyl-p-nitrosoaniline.[5]
- Reduction: The resulting nitroso compound is then reduced to form p-aminodimethylaniline. [5]
- Oxidative Coupling and Thionation: This intermediate is then oxidatively coupled in the presence of a sulfur source, such as hydrogen sulfide, and an oxidizing agent like iron(III) chloride.[5] This step forms the phenothiazine ring structure.
- Oxidation: The leuco form of **methylene blue** is then oxidized to the final, intensely colored methylthioninium chloride.[6]

The crude product undergoes extensive purification to remove impurities and byproducts, which is critical for its use in pharmaceutical applications.[6]

C. Purification for Pharmaceutical Use

Achieving high purity is paramount for clinical and research applications to avoid interferences and toxic effects from contaminants.[7] Pharmaceutical-grade methylthioninium chloride is manufactured under Good Manufacturing Practices (GMP) to ensure its identity, strength, and purity.[7] Common purification techniques include:

- **Solvent Extraction:** This method separates methylthioninium chloride from other contaminating thiazine dyes. By adjusting the pH of an aqueous solution, the solubility of different dyes in an organic solvent (like carbon tetrachloride) can be manipulated, allowing for their removal.[8][9]
- **Recrystallization:** The crude product is dissolved in a suitable solvent (e.g., hot water) and allowed to cool slowly, leading to the formation of pure crystals while impurities remain in the solution.[6]
- **Chromatography:** Techniques like High-Performance Liquid Chromatography (HPLC) are used for both analytical and preparative purposes to separate methylthioninium chloride from structurally similar impurities.[10]

II. Physicochemical Properties

Understanding the physicochemical properties of methylthioninium chloride is fundamental to its application in various scientific disciplines.

Property	Value/Description	Source(s)
Appearance	Dark green crystalline powder with a bronze-like luster.[11]	[11]
Solubility	Soluble in water, ethanol, glycerol, and glacial acetic acid.[2][4] Insoluble in xylene and oleic acid.[2]	[2][4]
pH (aqueous solution)	An aqueous solution is slightly acidic, with a pH of approximately 3.0-4.5.[12][13]	[12][13]
Melting Point	100-110°C[2]	[2]
pKa	~7.5[2]	[2]

Rationale for Importance:

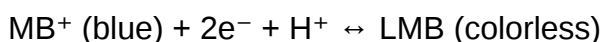
- **Solubility:** The aqueous solubility is critical for its use in biological systems and for the preparation of intravenous formulations.[14] Its differential solubility in various solvents is exploited during purification.
- **pH and pKa:** The pH of the solution can influence its stability and its interaction with biological molecules. The pKa value indicates its behavior as a weak base.

III. Redox Chemistry: The Core of its Versatility

The most defining chemical characteristic of methylthioninium chloride is its ability to undergo reversible oxidation-reduction (redox) reactions. This property underpins its use as a redox indicator and its primary therapeutic application in treating methemoglobinemia.[2][15]

A. The Methylene Blue ↔ Leucomethylene Blue System

In an oxidizing environment, methylthioninium chloride (MB⁺) exists as a blue cation. When it accepts electrons (is reduced), it is converted to its colorless, reduced form, leucomethylene blue (LMB).[1][15]



This redox cycling is concentration-dependent and influenced by the redox state of the surrounding medium.[16] The standard reduction potential (E_0') for this couple is approximately +0.011 V.

B. Mechanism of Action in Methemoglobinemia

Methemoglobinemia is a condition where the iron in hemoglobin is oxidized from the ferrous (Fe²⁺) to the ferric (Fe³⁺) state, rendering it unable to bind and transport oxygen.[1]

Methylthioninium chloride acts as an electron shuttle to reverse this process.

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Experimental Insight: The efficacy of this treatment is dependent on the presence of NADPH and the enzyme NADPH-methemoglobin reductase.[15] In patients with a deficiency in this enzyme (e.g., G6PD deficiency), methylthioninium chloride is ineffective and can even induce

hemolysis.[14] This highlights the importance of understanding the underlying biochemical pathways when developing and applying therapeutic agents.

C. The "Blue Bottle" Experiment: A Classic Demonstration

A classic chemistry demonstration of the redox properties of methylthioninium chloride is the "blue bottle" experiment.

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In a sealed flask containing an alkaline solution of glucose and methylthioninium chloride, the glucose slowly reduces the blue MB^+ to the colorless LMB. Shaking the flask introduces oxygen, which rapidly oxidizes LMB back to the blue MB^+ . [1] This visually demonstrates the reversible nature of its redox chemistry.

IV. Photodynamic Properties and Applications

Methylthioninium chloride is a photosensitizer, meaning it can be activated by light to produce reactive oxygen species (ROS). [1] This property is the basis for its use in photodynamic therapy (PDT).

A. Mechanism of Photodynamic Action

- **Light Absorption:** Methylthioninium chloride absorbs light, typically in the red region of the spectrum (around 665 nm). [17]
- **Excitation:** Upon absorbing a photon, the molecule is promoted to an excited singlet state.
- **Intersystem Crossing:** It then undergoes intersystem crossing to a longer-lived excited triplet state.
- **Energy Transfer (Type II PDT):** The excited triplet state can transfer its energy to molecular oxygen (O_2), generating highly reactive singlet oxygen (1O_2). [18]

- Electron Transfer (Type I PDT): Alternatively, it can undergo electron transfer reactions with surrounding molecules to produce other ROS like superoxide anions and hydroxyl radicals. [16]

These ROS are highly cytotoxic and can induce apoptosis and necrosis in targeted cells, making PDT a promising cancer treatment modality.[17][19]

B. Experimental Workflow for In Vitro PDT Efficacy

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Protocol Insight: The choice of light source and dosage is critical. The wavelength must overlap with the absorption spectrum of methylthioninium chloride to ensure efficient activation. The light dose (fluence) and the concentration of the photosensitizer must be optimized to achieve maximal therapeutic effect with minimal damage to surrounding healthy tissue.

V. Monoamine Oxidase Inhibition

An important and often overlooked chemical property of methylthioninium chloride is its potent inhibition of monoamine oxidase (MAO), particularly MAO-A.[20][21] This has significant implications for its use in neuropsychiatric research and its potential for drug-drug interactions.

A. Mechanism of MAO Inhibition

MAOs are enzymes responsible for the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine. By inhibiting MAO-A, methylthioninium chloride increases the levels of these neurotransmitters in the brain, which is thought to contribute to its antidepressant effects.[20][22]

B. Clinical Significance and Serotonin Syndrome

The MAO-inhibiting property of methylthioninium chloride is clinically significant. When administered, especially intravenously at doses exceeding 5 mg/kg, in combination with other serotonergic drugs like selective serotonin reuptake inhibitors (SSRIs), it can lead to a potentially life-threatening condition known as serotonin syndrome.[1][21] This is due to an excessive accumulation of serotonin in the central nervous system.

Causality: This interaction is a direct consequence of the synergistic effect of two different mechanisms that increase synaptic serotonin: SSRIs block its reuptake, while methylthioninium chloride prevents its breakdown.[21]

VI. Analytical Methods and Quality Control

Ensuring the quality and purity of methylthioninium chloride is crucial for its intended applications. Various analytical methods are employed for this purpose.

A. Spectrophotometry

UV-Visible spectrophotometry is a straightforward method for quantifying methylthioninium chloride in solution, based on its strong absorbance in the visible region. The wavelength of maximum absorbance (λ_{max}) is typically around 665 nm.

B. High-Performance Liquid Chromatography (HPLC)

RP-HPLC is a powerful technique for both the identification and quantification of methylthioninium chloride and its impurities.[10]

Typical HPLC Method Parameters:

- Column: C18 reverse-phase column
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detector set at a specific wavelength (e.g., 237 nm).[10]
- Column Temperature: Controlled temperature (e.g., 40°C) to ensure reproducible retention times.[10]

Rationale: HPLC offers high specificity and sensitivity, allowing for the separation and quantification of closely related thiazine dyes that may be present as impurities.[10]

VII. Pharmacokinetics and Stability

A. Pharmacokinetics

- Absorption: Well absorbed from the gastrointestinal tract.[14][23]
- Time to Peak Plasma Concentration: Approximately 1-2 hours after oral administration and 30 minutes after intravenous administration.[14]
- Metabolism: Rapidly reduced in the body to leucomethylthioninium chloride.[23]
- Excretion: Primarily excreted in the urine, largely as leucomethylthioninium chloride.[23][24]
This is what causes the characteristic blue-green discoloration of urine.[23][25]
- Elimination Half-life: The terminal half-life after intravenous administration is approximately 24.7 hours.[24]

B. Stability and Storage

Methylthioninium chloride is generally stable but should be protected from light. It is unstable in the presence of incompatible materials.[12] For pharmaceutical preparations, it is important to note its reduced solubility in 0.9% sodium chloride solution.[13][14]

Conclusion

Methylthioninium chloride is a compound with a remarkable breadth of chemical properties that translate into a wide array of scientific and clinical applications. Its reversible redox chemistry is central to its function as both a laboratory indicator and a life-saving treatment for methemoglobinemia. Its photosensitizing properties open avenues for targeted cancer therapies, while its potent inhibition of monoamine oxidase presents both therapeutic opportunities and significant clinical risks that demand careful consideration. For researchers, scientists, and drug development professionals, a deep understanding of these core chemical principles is not merely academic; it is the foundation for safe, effective, and innovative applications of this versatile molecule.

References

- **Methylene blue** - Wikipedia. (n.d.).
- Methylthioninium chloride: Uses, Dosage, Side Effects. (n.d.). MIMS Singapore.
- **Methylene Blue** – The Manufacturing Process. (2024, July 6). mitolab.
- **Methylene Blue** Analogues with Marginal Monoamine Oxidase Inhibition Retain Antidepressant-like Activity. (n.d.). ACS Publications.

- Methylthioninium Chloride Phebra SmPC. (n.d.).
- Methylthioninium Chloride 10 mg/ml MSDS. (n.d.). Phebra.
- Methylthioninium chloride Proveblue 5 mg/ml solution for injection - Summary of Product Characteristics (SmPC). (n.d.). (emc).
- What is the mechanism of **Methylene blue**? (2024, July 17). Patsnap Synapse.
- The purification of **methylene blue** and azure B by solvent extraction and crystallization. (n.d.).
- What is **Methylene Blue** and How is it Used in Compound Pharmacy?. (n.d.).
- Methylthioninium chloride Proveblue, INN-methylthioninium chloride. (2011, May 6).
- **Methylene Blue** Explained — Benefits, Risks, and What Clinicians Need to Know. (2025, July 4). YouTube.
- The monoamine oxidase inhibition properties of selected structural analogues of **methylene blue**. (2017, June 15). PubMed.
- **Methylene Blue** and the Risk of Serotonin Toxicity. (n.d.). Anesthesia Patient Safety Foundation.
- Chemical structure and redox balance of **methylene blue**. (n.d.). ResearchGate.
- How is **Methylene Blue** Made?. (2025, September 4). YouTube.
- **Methylene Blue** | 122965-43-9 | Manufacturer & Supplier in US. (n.d.). MacsChem.
- Methylthioninium chloride Proveblue. (n.d.). EMA.
- A Review on Development and Validation of RP-HPLC Method to Detect Impurity Profiling of Methylthioninium Chloride in. (n.d.). International Journal of Pharmaceutical Erudition.
- The Purification of **Methylene Blue** and Azure B by Solvent Extraction and Crystallization. (n.d.). Taylor & Francis Online.
- Pore forming channels as a drug delivery system for photodynamic therapy in cancer associated with nanoscintillators. (2018, May 18). Oncotarget.
- US12215234B2 - Process for the purification of **methylene blue**. (n.d.). Google Patents.
- **Methylene blue** - Sciencemadness Wiki. (2023, November 18).
- Methylthioninium Chloride | Drug Information, Uses, Side Effects, Chemistry. (n.d.).
- Properties of **Methylene blue** – C₁₆H₁₈ClN₃S. (n.d.). BYJU'S.
- Why Choose Pharmaceutical Grade **Methylene Blue**. (n.d.). Massey Drugs.
- **Methylene blue**-mediated photodynamic therapy enhances apoptosis in lung cancer cells. (2013, May 24).
- Enhanced Efficacy of Photodynamic Therapy by Coupling a Cell-Penetrating Peptide with **Methylene Blue**. (2020, August 6). PMC - PubMed Central.

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Sources

- [1. Methylene blue - Wikipedia \[en.wikipedia.org\]](#)
- [2. macschem.us \[macschem.us\]](#)
- [3. Methylene blue - Sciencemadness Wiki \[sciencemadness.org\]](#)
- [4. byjus.com \[byjus.com\]](#)
- [5. US12215234B2 - Process for the purification of methylene blue - Google Patents \[patents.google.com\]](#)
- [6. mitolab.com \[mitolab.com\]](#)
- [7. masseydrugs.com \[masseydrugs.com\]](#)
- [8. The purification of methylene blue and azure B by solvent extraction and crystallization - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. tandfonline.com \[tandfonline.com\]](#)
- [10. pharmaerudition.org \[pharmaerudition.org\]](#)
- [11. Methylthioninium Chloride | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com \[pharmacompass.com\]](#)
- [12. phebra.com \[phebra.com\]](#)
- [13. ema.europa.eu \[ema.europa.eu\]](#)
- [14. mims.com \[mims.com\]](#)
- [15. What is the mechanism of Methylene blue? \[synapse.patsnap.com\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. spandidos-publications.com \[spandidos-publications.com\]](#)
- [18. oncotarget.com \[oncotarget.com\]](#)
- [19. Enhanced Efficacy of Photodynamic Therapy by Coupling a Cell-Penetrating Peptide with Methylene Blue - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [20. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [21. apsf.org \[apsf.org\]](https://apsc.org)
- [22. The monoamine oxidase inhibition properties of selected structural analogues of methylene blue - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. phebra.com \[phebra.com\]](https://phebra.com)
- [24. medicines.org.uk \[medicines.org.uk\]](https://medicines.org.uk)
- [25. s3.pgkb.org \[s3.pgkb.org\]](https://s3.pgkb.org)
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